

# Technical Safety Guide: (1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine[1]

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## Compound of Interest

Compound Name: (1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine

CAS No.: 16934-77-3

Cat. No.: B173375

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## Executive Summary

**(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine** is a primary chiral amine used primarily as a resolving agent and chiral auxiliary in asymmetric synthesis.[1] As a stereoisomer of menthylamine (specifically the amine analog of neomenthol or isomenthol depending on nomenclature conventions), it shares the aggressive reactivity profile of primary aliphatic amines.

### Core Hazards:

- Corrosivity: Causes severe skin burns and eye damage (GHS Category 1B).[1]
- Air Sensitivity: Rapidly absorbs atmospheric CO<sub>2</sub> to form solid carbamate salts, compromising stoichiometry and purity.[1]
- Sensitization: Potential for respiratory and skin sensitization upon prolonged exposure.[1]

## Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8][9]

Understanding the stereochemistry is vital for application success, though safety protocols remain consistent across isomers.[1]

Property	Specification
IUPAC Name	(1R,2R,5R)-2-Isopropyl-5-methylcyclohexanamine
Common Name	Neomenthylamine (Isomer dependent); Menthylamine isomer
CAS Number	Note: 2216-54-8 refers to the (1R,2S,5R) isomer.[1][2] Specific isomer CAS may vary by vendor.
Molecular Formula	C <sub>10</sub> H <sub>21</sub> N
Molecular Weight	155.28 g/mol
Physical State	Colorless to pale yellow liquid or low-melting solid (isomer dependent).[1]
Basicity (pKa)	~10.5 (Typical for cyclohexylamines)
Solubility	Soluble in organic solvents (EtOH, DCM, Toluene); slightly soluble in water.[1]

## Hazard Characterization (GHS)

This compound is classified as Dangerous Goods.[1] Strict adherence to GHS standards is required.[1]

## GHS Classification[1]

- Skin Corrosion/Irritation: Category 1B (H314)[1]
- Serious Eye Damage/Eye Irritation: Category 1 (H318)[1]

- Acute Toxicity (Oral): Category 4 (H302) - Inferred from analog data[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) - Respiratory Irritation[1]

## Toxicological Mechanisms[1]

- Tissue Destruction: The high pKa (~10.[1]5) results in saponification of cell membrane lipids and dehydration of tissue upon contact.[1] Unlike acids, alkali burns penetrate deeply as they do not form a protective protein eschar.[1]
- Inhalation Risk: Vapors are highly irritating to the mucous membranes.[1] Inhalation can cause laryngeal edema and chemical pneumonitis.[1]

## Operational Handling Protocols

### Engineering Controls

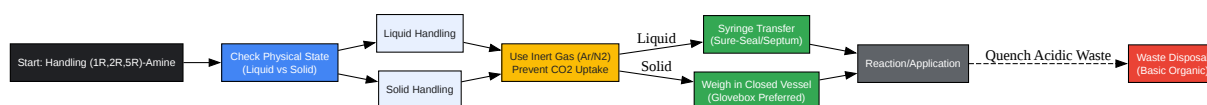
- Primary Containment: All handling must occur within a certified chemical fume hood or a glovebox under inert atmosphere (Argon/Nitrogen).[1]
- Ventilation: Ensure hood face velocity is >100 fpm (0.5 m/s).

## Personal Protective Equipment (PPE) Matrix

Body Part	Hazard Level: Low (Sealed Transfer)	Hazard Level: High (Open Pouring/Synthesis)
Hands	Nitrile Gloves (Double gloved, 0.11mm min)	Silver Shield / 4H Laminate Gloves (under Nitrile)
Eyes	Chemical Safety Goggles	Face Shield + Safety Goggles
Body	Lab Coat (Cotton/Poly)	Chemical Resistant Apron + Tyvek Sleeves
Respiratory	N/A (Hood used)	Full-face respirator with Ammonia/Methylamine cartridges (if hood unavailable)

## Handling Workflow Diagram

The following decision tree outlines the safe handling logic to prevent exposure and degradation.



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Caption: Operational workflow emphasizing inert atmosphere handling to prevent carbamate formation.

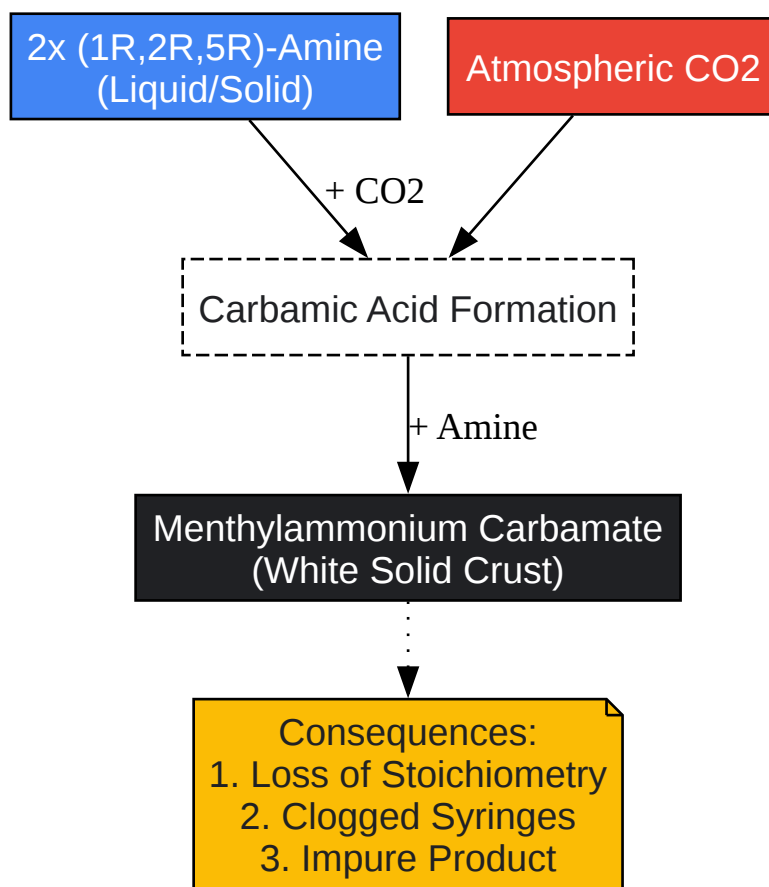
## Storage and Stability: The CO<sub>2</sub> Threat

A critical, often overlooked aspect of handling chiral amines is their reaction with atmospheric carbon dioxide.

## Degradation Mechanism

Primary amines react reversibly with CO<sub>2</sub> to form carbamic acid, which then reacts with another equivalent of amine to form a carbamate salt. This solid precipitate alters the stoichiometry of the reagent, leading to failed enantioselective resolutions.

Visualizing the Pathway:



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Caption: The formation of carbamate salts upon exposure to air, a primary cause of reagent degradation.[3]

## Storage Protocols

- Atmosphere: Store under Argon or Nitrogen.[1]
- Container: Use septum-sealed vials or Schlenk flasks. Avoid simple screw caps for long-term storage as they allow gas diffusion.[1]
- Temperature: Store at 2–8°C. Cold storage reduces the rate of oxidation and volatilization.[1]
- Visual Check: If a white crust is visible on the cap threads, the material has absorbed CO<sub>2</sub>. [1] It may need redistillation (for liquids) or recrystallization (for solids) before use as a chiral standard.[1]

## Emergency Response

### Spill Management

- Small Spills (<10 mL):
  - Evacuate the immediate area.[1]
  - Wear full PPE (Goggles, Face Shield, Double Nitrile gloves).[1]
  - Absorb with an inert material (Vermiculite, dry sand, or commercial amine-neutralizing pads).[1] Do not use paper towels (exothermic reaction risk).[1]
  - Collect in a waste container labeled "Basic Organic Waste." [1]
  - Clean surface with dilute acetic acid (vinegar) only after bulk material is removed to neutralize residues.[1]

### First Aid[1]

- Eye Contact: Immediately flush with water for 15 minutes minimum, holding eyelids open.[1] Time is critical to prevent permanent corneal opacity.[1] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately.[1] Flush skin with water for 15 minutes.[1] Do not apply neutralizing agents (acids) to the skin; this causes secondary heat burns.[1]
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.[1]

### References

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